

Application Note: 8-Methoxyisoquinolin-5-amine in Cancer Cell Line Studies

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Introduction & Compound Profile

8-Methoxyisoquinolin-5-amine represents a privileged scaffold in medicinal chemistry, sharing structural homology with potent DNA-intercalating alkaloids and Topoisomerase inhibitors (e.g., Indenoisoquinolines). Unlike its quinoline counterparts (often associated with antimalarial activity like Primaquine), the isoquinoline core is frequently implicated in direct DNA binding and inhibition of nuclear enzymes.

Chemical & Biological Rationale[1][2][3][4][5][6][7][8][9][10]

- Pharmacophore: The planar tricyclic-mimic structure allows insertion between DNA base pairs.
- Substituents:
 - 5-Amine (-NH₂): Critical for hydrogen bonding with the DNA phosphate backbone or active site residues of Topoisomerase I/II. It also serves as a handle for further derivatization (e.g., amide coupling).

- 8-Methoxy (-OCH₃): Modulates lipophilicity and electron density of the aromatic ring, potentially enhancing cellular permeability and reducing metabolic clearance compared to a naked hydroxyl group.
- Target Potential: Topoisomerase inhibition, G2/M cell cycle arrest, and ROS-mediated apoptosis.

Preparation & Handling (Critical Control Points)

Self-Validating Step: Improper solubilization is the #1 cause of variability in IC₅₀ data for fused heterocycles.

Solubility Protocol

The compound is hydrophobic with basic character.

- Primary Solvent: Dimethyl Sulfoxide (DMSO), anhydrous, sterile-filtered (0.22 µm).
- Stock Concentration: Prepare a 10 mM or 50 mM stock solution.
 - Note: Avoid aqueous buffers for the master stock to prevent precipitation.
- Storage: Aliquot into amber vials (light sensitive) and store at -20°C. Stable for 3 months. Avoid freeze-thaw cycles >3 times.

Working Solution (Day of Assay)

- Dilute the DMSO stock into pre-warmed culture medium immediately before use.
- Max DMSO Tolerance: Ensure final DMSO concentration is < 0.5% (v/v) to avoid solvent toxicity.
- Visual Check: Inspect for crystal formation under 10x microscopy. If crystals appear, sonicate the stock or reduce concentration.

Experimental Protocols

Phase 1: Cytotoxicity Screening (MTT/CCK-8 Assay)

Objective: Determine the half-maximal inhibitory concentration (IC50) across a panel of cell lines.

Protocol:

- Seeding: Seed cancer cells (e.g., HeLa, MCF-7, A549) at 3,000–5,000 cells/well in 96-well plates.
- Attachment: Incubate for 24 hours at 37°C, 5% CO₂.
- Treatment:
 - Remove old media.
 - Add 100 µL of fresh media containing **8-Methoxyisoquinolin-5-amine**.
 - Dose Range: 0.1, 0.5, 1, 5, 10, 50, 100 µM (Logarithmic spacing).
 - Controls: Vehicle (0.5% DMSO), Positive Control (e.g., Doxorubicin 1 µM).
- Exposure: Incubate for 48 or 72 hours.
- Readout: Add MTT reagent (0.5 mg/mL), incubate 4h, dissolve formazan in DMSO, read Absorbance at 570 nm.

Data Presentation (Template):

Cell Line	Tissue Origin	IC50 (µM) ± SD	Selectivity Index (SI)*
HeLa	Cervical	[Data]	--
A549	Lung	[Data]	--
MCF-7	Breast	[Data]	--
HFF-1	Normal Fibroblast	[Data]	SI = IC50(Normal) / IC50(Cancer)

Phase 2: Mechanism of Action - Cell Cycle Analysis

Hypothesis: Isoquinoline derivatives often stall cells in G2/M phase due to DNA damage checkpoints.

Protocol:

- Treatment: Treat 1×10^6 cells with IC50 and $2 \times \text{IC}_{50}$ concentrations for 24h.
- Fixation: Harvest cells, wash with PBS, and fix in 70% ice-cold ethanol dropwise while vortexing. Store at -20°C overnight.
- Staining:
 - Wash ethanol away with PBS.
 - Resuspend in PI/RNase Staining Buffer (50 $\mu\text{g/mL}$ Propidium Iodide + 100 $\mu\text{g/mL}$ RNase A).
- Analysis: Analyze via Flow Cytometry (FL2 channel).
- Gating: Exclude doublets (FSC-A vs FSC-H). Quantify % cells in G0/G1, S, and G2/M.

Phase 3: Molecular Target Validation (Western Blot)

Objective: Confirm apoptosis and DNA damage signaling.

Key Markers:

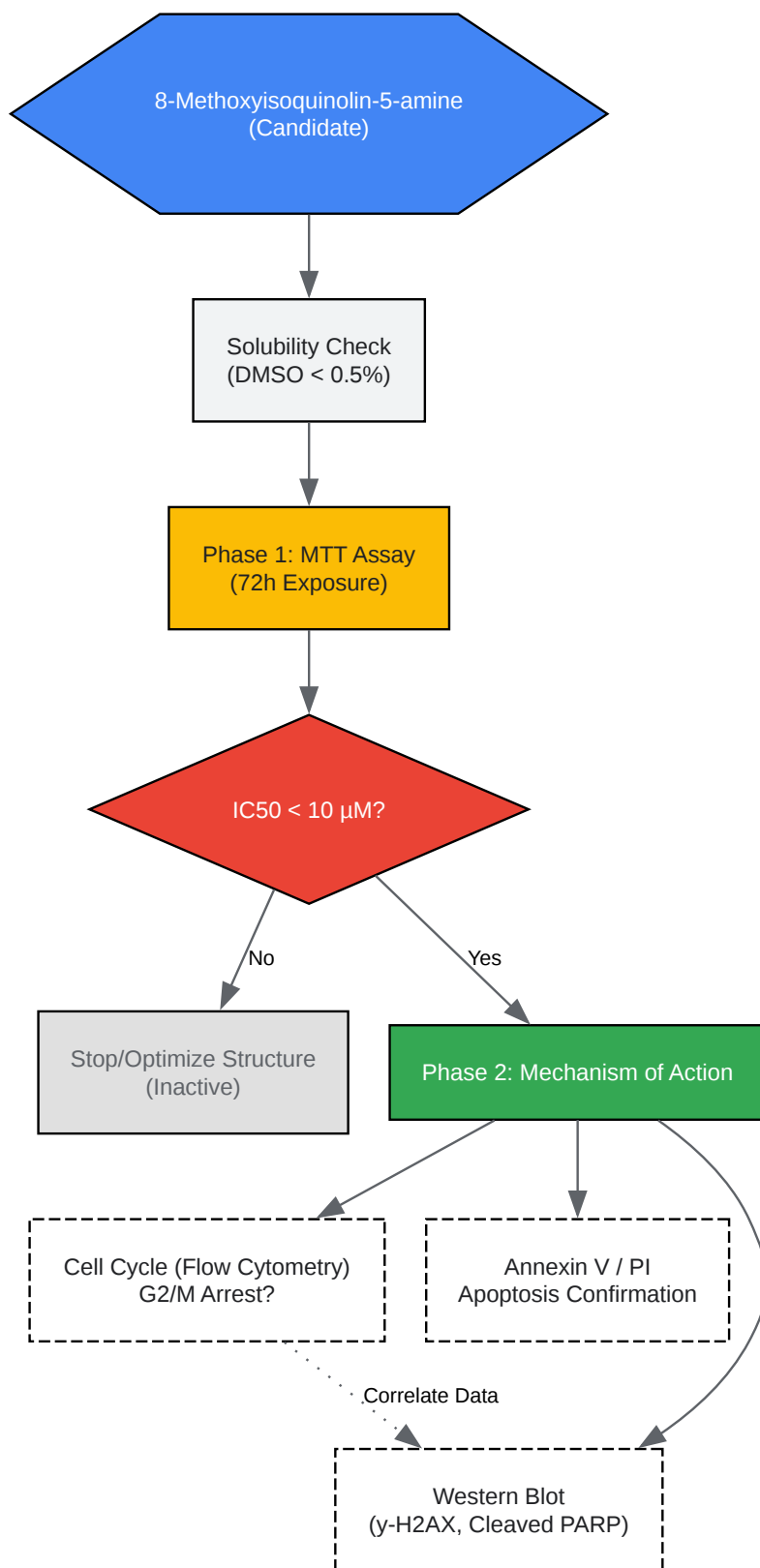
- Apoptosis: Cleaved Caspase-3, Cleaved PARP (89 kDa fragment).
- DNA Damage:
 - H2AX (Ser139 phosphorylation) – The gold standard for double-strand breaks.
- Pathway: p53, p21 (Checkpoints).

Workflow:

- Lyse treated cells in RIPA buffer + Protease/Phosphatase inhibitors.
- Load 30 µg protein/lane on SDS-PAGE.
- Transfer to PVDF membrane.
- Probe with primary antibodies (1:1000 dilution).
- Expected Result: Dose-dependent increase in
-H2AX and Cleaved PARP indicates DNA damage-induced apoptosis.

Visualization & Logic Flow

The following diagram illustrates the decision matrix for evaluating **8-Methoxyisoquinolin-5-amine**.



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Caption: Experimental workflow for validating the anticancer activity of **8-Methoxyisoquinolin-5-amine**, moving from solubility checks to mechanistic validation.

References

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